

# A Technical Guide to Ergothioneine-d9 for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: **Ergothioneine-d9**

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## An In-depth Overview of **Ergothioneine-d9**: From Sourcing to Application

This technical guide provides a comprehensive overview of **Ergothioneine-d9**, a deuterated internal standard crucial for the accurate quantification of ergothioneine in various biological matrices. Ergothioneine is a naturally occurring amino acid antioxidant with potential therapeutic applications, making its precise measurement essential for research and development. This document details the CAS number, commercial availability, and key technical data for **Ergothioneine-d9**. Furthermore, it outlines detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications, a common analytical technique in pharmaceutical and clinical research.

## Chemical Identification and Properties

**Ergothioneine-d9** is the isotopically labeled form of L-(+)-Ergothioneine, where nine hydrogen atoms on the trimethylammonium group are replaced with deuterium. This stable isotope labeling renders it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.

While there is no specific CAS number assigned to **Ergothioneine-d9**, the CAS number for the unlabeled L-(+)-Ergothioneine, 497-30-3, is commonly used for reference by commercial suppliers[1][2].

## Key Chemical Properties:

- Molecular Formula: C<sub>9</sub>H<sub>6</sub>D<sub>9</sub>N<sub>3</sub>O<sub>2</sub>S
- Molecular Weight: Approximately 238.35 g/mol

## Commercial Availability and Supplier Data

**Ergothioneine-d9** is available from several reputable suppliers of research chemicals and analytical standards. The following table summarizes key quantitative data from a selection of commercial sources to aid in procurement decisions.

Supplier	Catalog Number	Purity	Isotopic Purity	Format
Santa Cruz Biotechnology	sc-219484	Not specified	Not specified	Solid
MedChemExpress	HY-N1914S1	≥98% (LC-MS)	Not specified	Solid
Pharmaffiliates	PA STI 037640	Not specified	Not specified	White Solid
LGC Standards	TRC-E600003	≥98%	Not specified	Neat
Cayman Chemical	Item No. 15685	≥98%	Not specified	A crystalline solid
Toronto Research Chemicals	E600003	Not specified	Not specified	Not specified

Note: "Not specified" indicates that the information was not readily available on the supplier's public documentation. It is recommended to request a certificate of analysis for lot-specific data.

## Experimental Protocols: Quantification of Ergothioneine using Ergothioneine-d9 Internal

## Standard

The primary application of **Ergothioneine-d9** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of ergothioneine in biological samples such as plasma, whole blood, and tissue homogenates. The following provides a generalized experimental protocol based on published methodologies.[\[1\]](#)[\[3\]](#)[\[4\]](#)

## Sample Preparation (Human Plasma)

- Thaw Samples: Thaw frozen plasma samples on ice.
- Spike with Internal Standard: To a 50  $\mu$ L aliquot of plasma, add 5  $\mu$ L of **Ergothioneine-d9** internal standard solution (concentration to be optimized based on expected analyte levels).
- Protein Precipitation: Add 200  $\mu$ L of ice-cold acetonitrile to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture for 1 minute, followed by centrifugation at 13,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in 100  $\mu$ L of the initial mobile phase.
- Filtration: Filter the reconstituted sample through a 0.22  $\mu$ m syringe filter prior to LC-MS/MS analysis.

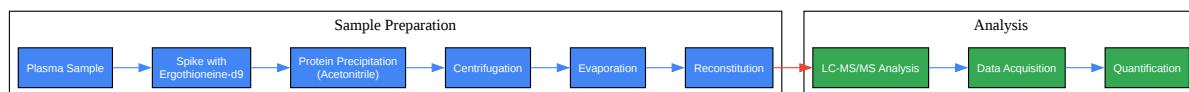
## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- Chromatographic Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m) is commonly used.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient Elution: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration. The specific gradient profile should be optimized for the particular column and system.
- Flow Rate: A flow rate of 0.3 mL/min is a common starting point.
- Injection Volume: 5-10  $\mu$ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Ergothioneine: m/z 230.1  $\rightarrow$  127.1
  - **Ergothioneine-d9**: m/z 239.1  $\rightarrow$  136.1
- Instrument Parameters: Optimize cone voltage, collision energy, and other source parameters for maximum signal intensity for both the analyte and the internal standard.

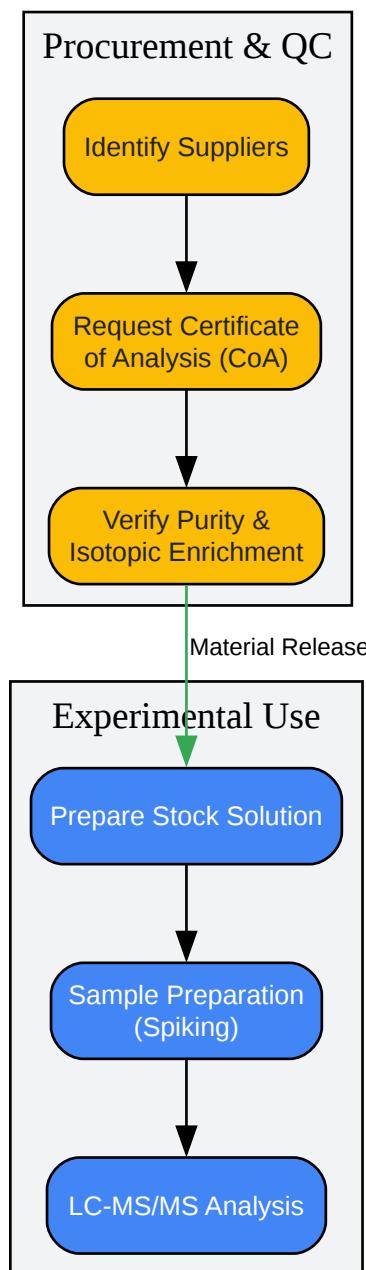
## Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental process, from sample acquisition to data analysis.



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Caption: A streamlined workflow for the quantification of ergothioneine in plasma using **Ergothioneine-d9**.



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Caption: Logical steps for sourcing and utilizing **Ergothioneine-d9** in a research setting.

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